

Application Notes and Protocols for Ciapavir in Mouse Models

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Compound of Interest

Compound Name: *Ciapavir*

Cat. No.: *B16224725*

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These application notes provide a comprehensive overview of the dosage, administration, and experimental protocols for the use of **Ciapavir** (SBI-0953294), a second-generation Smac mimetic, in mouse models. The primary application described is the reversal of HIV-1 latency.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Introduction to Ciapavir

Ciapavir is a potent, bivalent small-molecule antagonist of the cellular inhibitor of apoptosis protein 1 (cIAP1).[\[2\]](#) Its mechanism of action involves the activation of the non-canonical NF- κ B signaling pathway, which has been shown to be a critical mediator of HIV-1 latency reversal.[\[1\]](#) [\[5\]](#) By antagonizing cIAP1, **Ciapavir** leads to the stabilization of NF- κ B-inducing kinase (NIK), promoting the processing of p100 to p52 and subsequent nuclear translocation of p52/RelB heterodimers. This complex then binds to the HIV-1 Long Terminal Repeat (LTR), driving viral gene expression and reactivating the latent virus.[\[1\]](#) This "shock and kill" strategy aims to expose the reactivated virus to the immune system for clearance.[\[4\]](#) In preclinical mouse models, **Ciapavir** has demonstrated favorable pharmacokinetic and pharmacodynamic properties, effectively reversing HIV-1 latency without inducing systemic T cell activation.[\[1\]](#)

Quantitative Data Summary

The following tables summarize the key quantitative data for **Ciapavir** administration and its pharmacokinetic properties in mouse models.

Table 1: Dosage and Administration of **Ciapavir** in Mouse Models

Parameter	Value	Mouse Strain	Application	Reference
Dosage	10 mg/kg and 20 mg/kg	C57BL/6 and Humanized BLT mice	Pharmacokinetics, Target Engagement, Efficacy	[1]
Administration Route	Intraperitoneal (i.p.) injection	C57BL/6 and Humanized BLT mice	Pharmacokinetics, Target Engagement, Efficacy	[1]
Injection Volume	Not specified; typically < 10 ml/kg	General mouse guidelines	General administration	[6][7]
Needle Gauge	25-27g	General mouse guidelines	General administration	[6][7]

Table 2: Pharmacokinetic Parameters of **Ciapavir** in C57BL/6 Mice

Parameter	Value (at 10 mg/kg, i.p.)	Notes	Reference
Half-life ($t_{1/2}$)	2.9 hours	[1]	
Plasma Concentration	~20-fold higher than first-generation compound (SBI-0637142) 2 hours post-injection	Demonstrates improved in vivo exposure	[1]
Target Engagement	Sustained cIAP1 degradation for at least 24 hours	Assessed in spleen and thymus	[1]

Experimental Protocols

In Vivo Ciapavir Administration for HIV-1 Latency Reversal in Humanized Mice

This protocol is based on the efficacy studies conducted in bone marrow, liver, thymus (BLT) humanized mice.[1][6]

Objective: To evaluate the efficacy of **Ciapavir** in reactivating latent HIV-1 in vivo.

Materials:

- **Ciapavir** (SBI-0953294)
- Vehicle control (e.g., sterile PBS or as optimized for solubility)
- HIV-1 infected BLT humanized mice with suppressed viral loads on antiretroviral therapy (ART)
- Sterile syringes (1 ml) and needles (25-27 gauge)
- Standard animal handling and restraint equipment

Procedure:

- Animal Model: Utilize BLT humanized mice previously infected with HIV-1.
- ART Suppression: Initiate daily ART approximately 4 weeks post-infection and continue for at least 7 weeks to ensure viral loads are suppressed to undetectable levels.[1]
- **Ciapavir** Preparation: Prepare **Ciapavir** solution in a sterile vehicle at the desired concentration for injection (e.g., for a 10 mg/kg dose in a 25g mouse, prepare a solution that delivers the dose in a volume of ~250 µl).
- Administration: a. Restrain the mouse securely. One-person or two-person techniques can be used. For the one-person method, grasp the loose skin over the shoulders and behind the ears, ensuring the skin is taut but not restricting breathing. Tuck the tail to secure the lower body. b. Position the mouse with its head tilted downwards. c. Identify the injection site in the lower right quadrant of the abdomen.[6] d. Insert a 25-27 gauge needle at a 30-40° angle, with the bevel facing up.[6] e. Gently aspirate to ensure the needle has not entered a blood vessel or internal organ.[6] f. Inject the prepared **Ciapavir** solution (10 or 20 mg/kg) or vehicle control intraperitoneally.[1]
- Post-Administration Monitoring: a. Return the animal to its cage and monitor for any signs of distress or complications. b. Continue daily ART throughout the experiment to prevent viral spread.[1]
- Sacrifice and Sample Collection: At 2 days post-**Ciapavir** administration, euthanize the mice.[1]
- Endpoint Analysis: a. Collect plasma and bone marrow samples. b. Isolate RNA from the collected samples. c. Perform quantitative RT-PCR (qRT-PCR) with HIV-1 gag-specific primers to measure viral gene expression.[1]

Pharmacokinetic and Pharmacodynamic Analysis in C57BL/6 Mice

Objective: To assess the pharmacokinetic profile and target engagement of **Ciapavir**.

Materials:

- **Ciapavir** (SBI-0953294)

- C57BL/6 mice
- Equipment for blood collection (e.g., retro-orbital or tail-vein sampling)
- Materials for tissue harvesting (spleen, thymus)
- Protein lysis buffer and Western blot reagents
- LC-MS/MS equipment for plasma drug concentration analysis

Procedure:

- Administration: Administer **Ciapavir** (10 mg/kg or 20 mg/kg) via intraperitoneal injection as described in Protocol 3.1.[\[1\]](#)
- Pharmacokinetic Analysis: a. Collect blood samples at various time points post-injection (e.g., 0, 0.5, 1, 2, 4, 8, 24 hours). b. Process blood to obtain plasma. c. Analyze **Ciapavir** concentration in plasma using a validated LC-MS/MS method. d. Calculate pharmacokinetic parameters such as half-life ($t_{1/2}$), C_{max}, and AUC.
- Pharmacodynamic (Target Engagement) Analysis: a. Euthanize mice at different time points post-injection (e.g., 2 and 24 hours).[\[1\]](#) b. Harvest spleen and thymus tissues. c. Prepare protein lysates from the tissues. d. Perform Western blot analysis to assess the degradation of cIAP1 and cIAP2 proteins.[\[1\]](#) Use appropriate primary antibodies against cIAP1 and cIAP2, and a loading control (e.g., actin or GAPDH).

Cytokine Release Assay

Objective: To evaluate the potential for **Ciapavir** to induce systemic immune activation.

Materials:

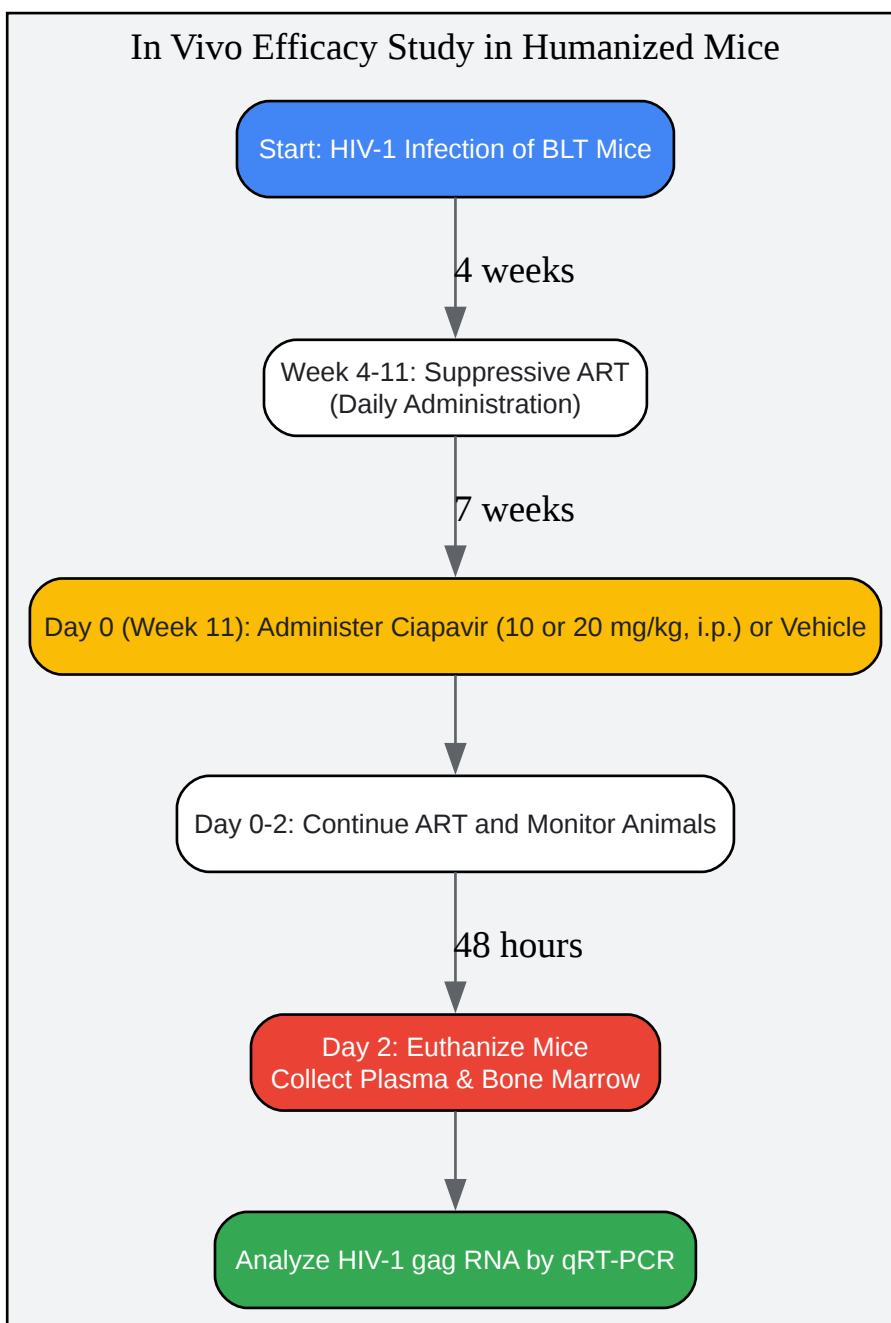
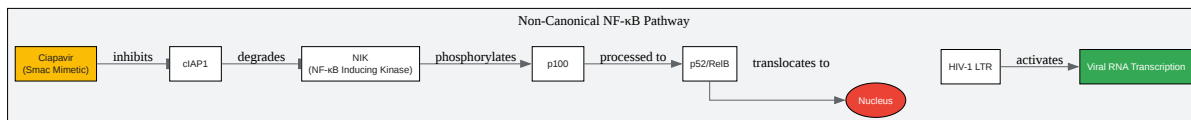
- **Ciapavir** (SBI-0953294)
- C57BL/6 mice
- Positive control: Lipopolysaccharide (LPS) at 2 mg/kg

- Equipment for serum collection
- Multiplex cytokine assay kit (e.g., Luminex-based)

Procedure:

- Administration: Dose C57BL/6 mice with **Ciapavir** (10 and 20 mg/kg, i.p.), vehicle, or LPS (2 mg/kg, i.p.) as a positive control.[\[1\]](#)
- Sample Collection: Collect blood at 2 and 24 hours after compound administration and process to obtain serum.[\[1\]](#)
- Cytokine Analysis: Analyze the serum samples for levels of various cytokines (e.g., IL-6, TNF- α , IL-1 β , etc.) using a multiplex immunoassay.[\[1\]](#)
- Data Analysis: Compare cytokine levels in **Ciapavir**-treated groups to the vehicle and LPS-treated groups.

Visualizations



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